

Technical Guide: 1-(4-Chloro-3-fluorophenyl)propan-1-one

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Compound of Interest

Compound Name: 1-(4-Chloro-3-fluorophenyl)propan-1-one

CAS No.: 1017779-67-7

Cat. No.: B1342093

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An Examination of its Synthesis, Characterization, and Application as a Key Building Block in Pharmaceutical Research

Executive Summary

1-(4-Chloro-3-fluorophenyl)propan-1-one is a halogenated aromatic ketone that serves as a pivotal intermediate in synthetic organic chemistry. Its structural arrangement, featuring a phenyl ring substituted with both chlorine and fluorine atoms, imparts unique electronic properties that are highly valuable in the design of bioactive molecules. This guide provides a comprehensive technical overview of this compound, intended for researchers and professionals in drug development. We will explore its fundamental physicochemical properties, delve into its synthesis via Friedel-Crafts acylation, detail the expected spectroscopic signatures for its characterization, and discuss its strategic application as a scaffold in medicinal chemistry. The document includes validated experimental protocols and essential safety guidelines to ensure proficient and safe handling in a laboratory setting.

Physicochemical and Structural Properties

The identity and purity of a chemical intermediate are paramount for its successful application in multi-step synthesis. The core properties of **1-(4-Chloro-3-fluorophenyl)propan-1-one** are summarized below. These data are foundational for stoichiometric calculations, analytical method development, and regulatory documentation.

Property	Value	Source(s)
Molecular Weight	186.61 g/mol	[1]
Molecular Formula	C ₉ H ₈ ClFO	[1][2]
CAS Number	1017779-67-7	[1][2]
IUPAC Name	1-(4-chloro-3-fluorophenyl)propan-1-one	[2]
Canonical SMILES	<chem>CCC(=O)C1=CC(=C(C=C1)Cl)F</chem>	N/A
MDL Number	MFCD09832382	[1]

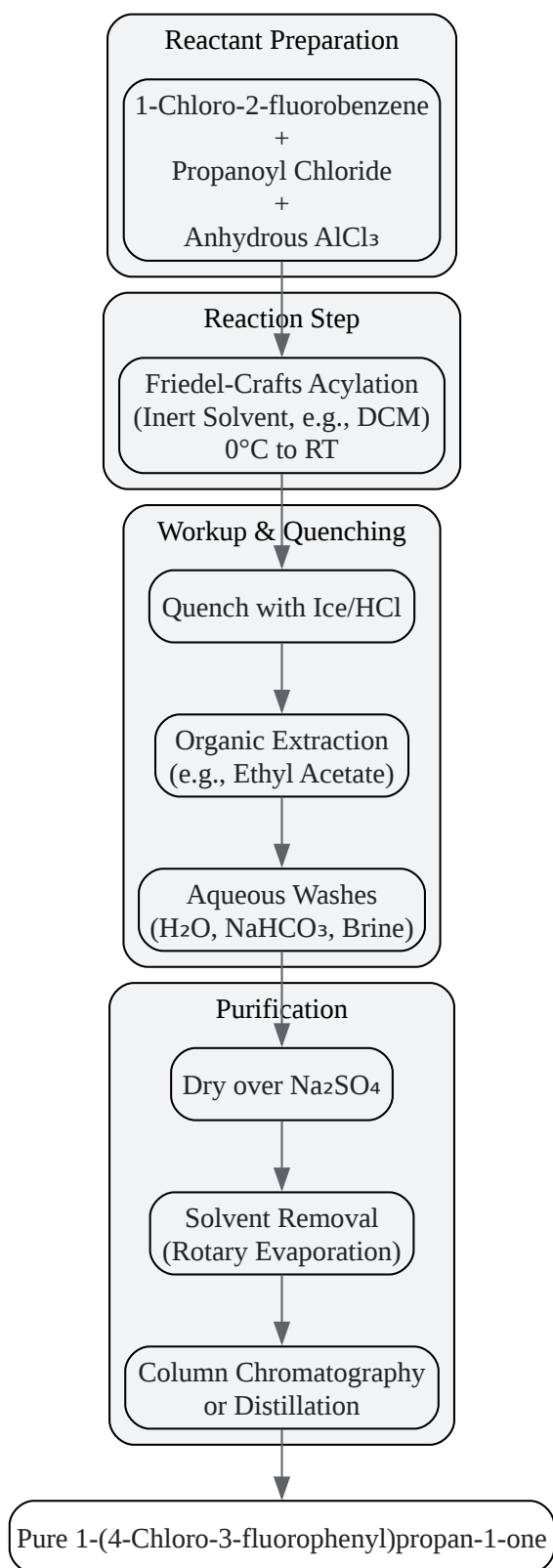
Synthesis and Reaction Mechanism

The most direct and industrially scalable method for preparing **1-(4-Chloro-3-fluorophenyl)propan-1-one** is the Friedel-Crafts acylation. This classic electrophilic aromatic substitution reaction involves the introduction of an acyl group onto an aromatic ring.[3]

In this specific synthesis, 1-chloro-2-fluorobenzene is the aromatic substrate, and propanoyl chloride serves as the acylating agent. A strong Lewis acid, typically anhydrous aluminum chloride (AlCl₃), is required to catalyze the reaction by generating a highly electrophilic acylium ion.[4] The reaction proceeds regioselectively, with the acylation occurring predominantly at the position para to the chlorine atom and meta to the fluorine atom, guided by the directing effects of the existing halogen substituents.

Synthesis Workflow

The overall process from reactants to purified product can be visualized as follows:



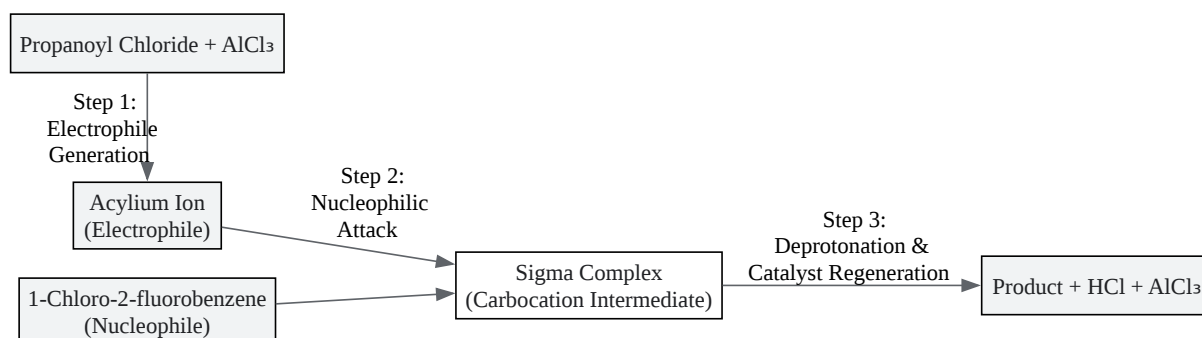
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Caption: General workflow for Friedel-Crafts synthesis.

Mechanistic Details

The trustworthiness of a synthetic protocol is rooted in a fundamental understanding of its reaction mechanism. The Friedel-Crafts acylation proceeds in two primary stages:

- **Generation of the Electrophile:** The Lewis acid catalyst (AlCl_3) abstracts the chloride from propanoyl chloride to form a resonance-stabilized acylium ion. This ion is a potent electrophile.
- **Electrophilic Aromatic Substitution:** The electron-rich π -system of the 1-chloro-2-fluorobenzene ring attacks the acylium ion. This forms a resonance-stabilized carbocation intermediate known as a sigma complex. Aromaticity is subsequently restored by the loss of a proton, yielding the final ketone product.



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Caption: Mechanism of Friedel-Crafts acylation.

Spectroscopic Characterization

Self-validation of the synthesized product requires rigorous analytical characterization. While public spectral data for this specific compound is sparse, its structure allows for reliable prediction of its key spectroscopic features.

Technique	Expected Features
^1H NMR	- Aromatic Protons (3H): Complex multiplets between δ 7.0-8.0 ppm, showing coupling to each other and to the fluorine atom. - Methylene Protons ($-\text{CH}_2-$) (2H): A quartet around δ 2.9-3.1 ppm, coupled to the methyl protons. - Methyl Protons ($-\text{CH}_3$) (3H): A triplet around δ 1.1-1.3 ppm, coupled to the methylene protons.
^{13}C NMR	- Carbonyl Carbon ($\text{C}=\text{O}$): A singlet in the downfield region, typically δ 195-205 ppm. - Aromatic Carbons (6C): Multiple signals between δ 115-165 ppm. The carbon bonded to fluorine will appear as a doublet with a large coupling constant (^1JCF). Other aromatic carbons will show smaller C-F couplings. - Aliphatic Carbons (2C): Signals for the $-\text{CH}_2-$ and $-\text{CH}_3$ groups in the upfield region (δ 8-40 ppm).
Mass Spec. (EI)	- Molecular Ion (M^+): Expected at m/z 186. The presence of chlorine will result in a characteristic $\text{M}+2$ peak (at m/z 188) with an intensity approximately one-third that of the M^+ peak. - Key Fragments: A prominent fragment at m/z 157 resulting from the loss of the ethyl group ($\bullet\text{C}_2\text{H}_5$). Another major fragment corresponding to the chlorofluorobenzoyl cation at m/z 157.
IR Spectroscopy	- $\text{C}=\text{O}$ Stretch: A strong, sharp absorption band around $1680\text{-}1700\text{ cm}^{-1}$. - C-F Stretch: A strong absorption in the $1200\text{-}1250\text{ cm}^{-1}$ region. - C-Cl Stretch: An absorption in the $700\text{-}800\text{ cm}^{-1}$ region. - Aromatic C-H Stretch: Signals observed above 3000 cm^{-1}.

Applications in Drug Discovery and Development

Halogenated phenyl ketones are foundational building blocks in medicinal chemistry. The inclusion of fluorine and chlorine atoms on the phenyl ring is a strategic design choice that can profoundly influence a drug candidate's properties.

- **Fluorine's Role:** The high electronegativity and small size of fluorine can enhance metabolic stability by blocking sites susceptible to oxidative metabolism (e.g., cytochrome P450 enzymes). It can also increase binding affinity to target proteins by participating in favorable electrostatic interactions and can modulate the pKa of nearby functional groups.^[5]
- **Chlorine's Role:** The chlorine atom increases the lipophilicity of the molecule, which can improve its ability to cross cell membranes. It can fill hydrophobic pockets in protein binding sites, thereby enhancing potency.

This specific scaffold, **1-(4-chloro-3-fluorophenyl)propan-1-one**, can be elaborated into more complex structures. For instance, the ketone functionality can be reduced to a secondary alcohol, which introduces a chiral center, or it can serve as a handle for further reactions like aldol condensations, reductive aminations, or the formation of heterocyclic rings.

Experimental Protocol: Synthesis

This protocol provides a detailed methodology for the laboratory-scale synthesis of **1-(4-chloro-3-fluorophenyl)propan-1-one**.

Materials & Equipment:

- Three-neck round-bottom flask with magnetic stirrer
- Dropping funnel and reflux condenser
- Inert gas line (Nitrogen or Argon)
- Ice bath
- 1-Chloro-2-fluorobenzene (1.0 eq)
- Propanoyl chloride (1.1 eq)
- Anhydrous Aluminum Chloride (AlCl_3) (1.2 eq)

- Dichloromethane (DCM), anhydrous
- Hydrochloric acid (HCl), concentrated
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Rotary evaporator
- Silica gel for column chromatography
- Hexanes/Ethyl Acetate solvent system

Procedure:

- **Reaction Setup:** Assemble the dry three-neck flask under an inert atmosphere. Charge the flask with anhydrous DCM and anhydrous AlCl_3 (1.2 eq). Cool the resulting suspension to 0°C in an ice bath.
- **Reagent Addition:** In the dropping funnel, prepare a solution of 1-chloro-2-fluorobenzene (1.0 eq) and propanoyl chloride (1.1 eq) in anhydrous DCM.
- **Acylation Reaction:** Add the solution from the dropping funnel to the stirred AlCl_3 suspension dropwise over 30-45 minutes, maintaining the internal temperature below 5°C . After the addition is complete, allow the reaction to slowly warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, cool the flask back to 0°C and slowly and carefully pour the reaction mixture onto a stirred mixture of crushed ice and concentrated HCl. Causality Note: This step hydrolyzes the aluminum complexes and quenches the reaction. It is highly exothermic and must be performed with caution.
- **Workup:** Transfer the quenched mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice with DCM.

- **Washing:** Combine the organic layers and wash sequentially with water, saturated NaHCO_3 solution, and finally with brine. Causality Note: The NaHCO_3 wash neutralizes any residual acid.
- **Drying and Concentration:** Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** Purify the crude oil by flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to afford the pure **1-(4-Chloro-3-fluorophenyl)propan-1-one**.

Safety and Handling

As a Senior Application Scientist, ensuring laboratory safety is paramount. While a specific, comprehensive safety data sheet (SDS) for this exact compound is not widely available, the hazards can be inferred from its chemical class and functional groups.[\[6\]](#)[\[7\]](#)

- **Personal Protective Equipment (PPE):** Always wear standard PPE, including a lab coat, nitrile gloves, and chemical safety goggles.
- **Handling:** Handle the compound in a well-ventilated fume hood. Avoid inhalation of vapors and direct contact with skin and eyes. Wash hands thoroughly after handling.
- **Hazards:**
 - **Skin/Eye Irritation:** Assumed to be an irritant. In case of contact, flush the affected area with copious amounts of water.[\[7\]](#)
 - **Ingestion:** May be harmful if swallowed. Do not eat, drink, or smoke in the laboratory.[\[6\]](#)
 - **Inhalation:** May cause respiratory tract irritation.[\[7\]](#)
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.
- **Disposal:** Dispose of chemical waste in accordance with local, state, and federal regulations.

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